

An In-depth Technical Guide to Cyperol: Physicochemical Properties and Analytical Methodologies

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Compound of Interest

Compound Name: *Cyperol*

Cat. No.: *B1254314*

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This technical guide provides essential physicochemical data for **Cyperol**, a sesquiterpenoid found in various plant species, most notably in *Cyperus rotundus*. It is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry. This document outlines the core identifying information for **Cyperol** and presents a general experimental protocol for its analysis by Gas Chromatography-Mass Spectrometry (GC-MS), a common technique for the characterization of volatile and semi-volatile compounds.

Core Physicochemical Data

The fundamental physicochemical properties of **Cyperol** are summarized in the table below. These identifiers are critical for the unambiguous identification and characterization of the compound in experimental settings.

Property	Value	Source(s)
CAS Number	20084-99-5	PubChem[1]
Molecular Formula	C ₁₅ H ₂₄ O	NIST[2][3], PubChem[1]
Molecular Weight	220.35 g/mol	PubChem[1]
Exact Mass	220.182715385 Da	PubChem[1]
IUPAC Name	(2R,4aS,7R)-1,4a-dimethyl-7-(prop-1-en-2-yl)-2,3,4,4a,5,6,7,8-octahydronaphthalen-2-ol	MedKoo Biosciences[4]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Cyperol

The following protocol provides a general methodology for the analysis of **Cyperol** using GC-MS. This technique is instrumental in both identifying and quantifying **Cyperol** in a sample, often an essential oil or plant extract. The protocol is based on established methods for the analysis of sesquiterpenes.

Objective: To identify and characterize **Cyperol** in a sample by determining its retention time and mass spectrum.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary Column: A non-polar column such as a CP-Wax 52 CB (60 m, 0.25 mm i.d., 0.25 µm film thickness) is suitable.[5]

Materials:

- Sample containing **Cyperol** (e.g., essential oil of *Cyperus rotundus*)
- Volatile solvent (e.g., hexane or dichloromethane) for sample dilution[3]

- Helium (carrier gas)

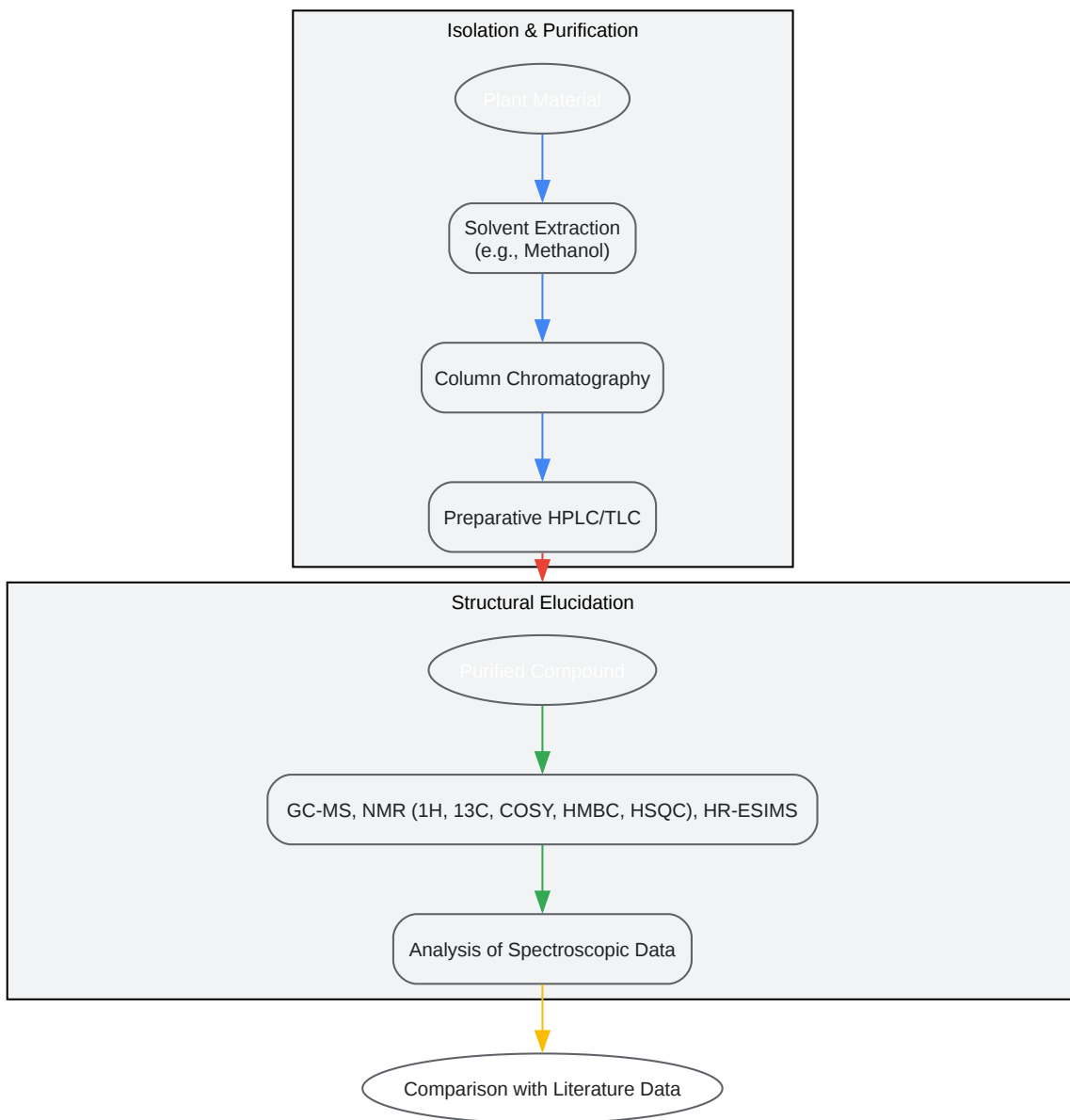
Procedure:

- Sample Preparation:
 - Dissolve the sample (e.g., essential oil) in a volatile solvent like hexane to a concentration of approximately 1 mg/mL.[\[3\]](#)
- Injection:
 - Inject 1 μ L of the prepared sample into the GC inlet.
 - The injector temperature should be set to 260 °C.[\[5\]](#)
 - Operate in splitless mode to maximize the transfer of the analyte to the column.[\[5\]](#)
- Gas Chromatography:
 - Oven Temperature Program:
 - Initial temperature: 45 °C, hold for 5 minutes.
 - Ramp 1: Increase to 80 °C at a rate of 10 °C/min.
 - Ramp 2: Increase to 240 °C at a rate of 2 °C/min and hold.[\[5\]](#)
 - Carrier Gas: Use Helium at a constant pressure of 10 psi.[\[5\]](#)
- Mass Spectrometry:
 - Transfer Line Temperature: Set to 250 °C.[\[5\]](#)
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - Scan Rate: 1 scan/s.[\[5\]](#)

- Data Analysis:
 - Identify the peak corresponding to **Cyperol** based on its retention time.
 - Analyze the mass spectrum of the peak. The fragmentation pattern should be consistent with the structure of **Cyperol**.
 - Compare the obtained mass spectrum with a reference library (e.g., NIST) for confirmation.

Logical Workflow for Isolation and Characterization

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a natural product like **Cyperol**.



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Workflow for the isolation and characterization of **Cyperol**.

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